

1-(4-Chlorophenyl)ethylamine molecular weight and formula

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Compound of Interest

Compound Name: [1-(4-Chlorophenyl)ethyl]
(cyclopropylmethyl)amine

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An In-Depth Technical Guide to 1-(4-Chlorophenyl)ethylamine: Synthesis, Characterization, and Applications

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of 1-(4-Chlorophenyl)ethylamine, a pivotal chemical intermediate in the pharmaceutical and fine chemical industries. Designed for researchers, chemists, and professionals in drug development, this document delves into the compound's core properties, synthesis, structural analysis, reactivity, and critical applications, with an emphasis on the scientific rationale behind established protocols.

Core Compound Identity and Physicochemical Properties

1-(4-Chlorophenyl)ethylamine, also known by its IUPAC name 1-(4-chlorophenyl)ethan-1-amine, is a primary amine featuring a chiral center, making it a valuable building block for asymmetric synthesis. Its identity is established by the CAS Number 6299-02-1.^[1] The

presence of the chlorophenyl group significantly influences its chemical reactivity and utility in various synthetic pathways.[2]

Below is a summary of its key physicochemical properties:

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ ClN	[3][4]
Molecular Weight	155.62 g/mol	[1][3][4]
Appearance	Colorless to light yellow liquid	[5]
Density	1.080 g/mL at 25 °C	[1]
Refractive Index (n _{20/D})	1.543	[1]
Boiling Point	232 °C	[5]
Flash Point	102.8 °C (217.0 °F) - closed cup	

Synthesis and Purification Protocol: Reductive Amination

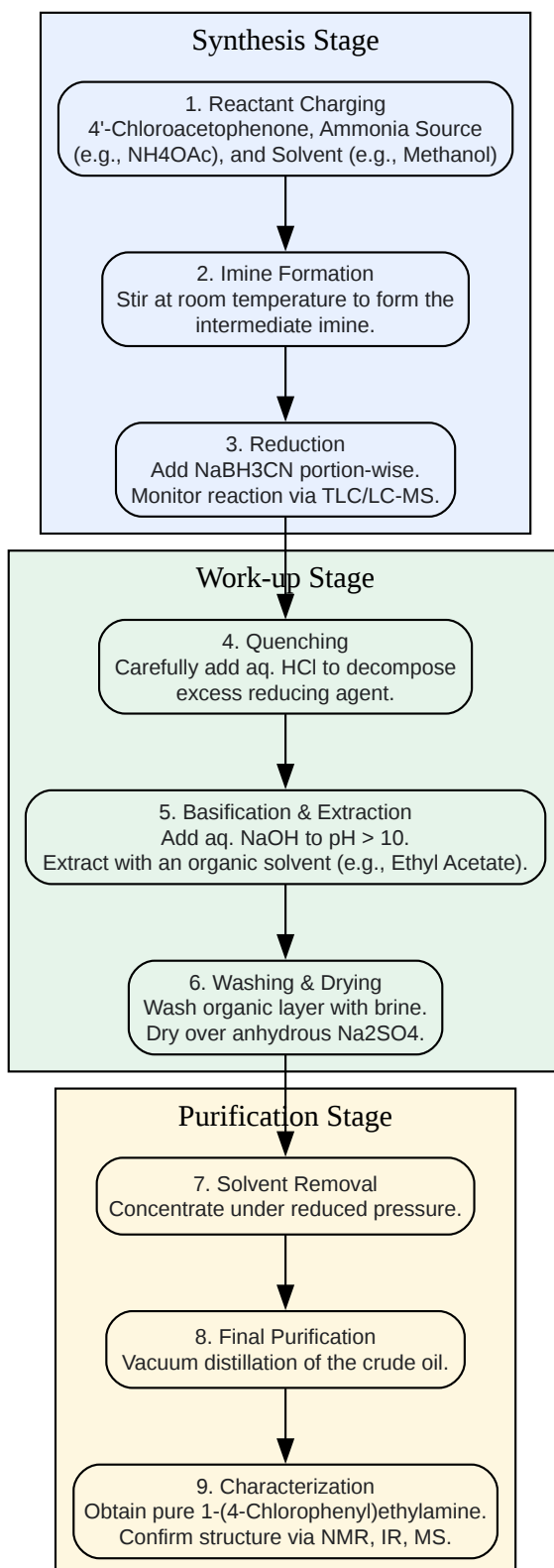
The most common and efficient method for synthesizing 1-(4-Chlorophenyl)ethylamine is through the reductive amination of its corresponding ketone, 4'-chloroacetophenone. This two-step, one-pot process is favored in both laboratory and industrial settings due to its high yield and operational simplicity.

Causality and Experimental Rationale

Reductive amination involves the initial formation of an imine or enamine intermediate from a carbonyl compound and an amine, which is then reduced in situ to the target amine.[6] For a primary amine like 1-(4-Chlorophenyl)ethylamine, an ammonia source is used. The choice of the reducing agent is critical for the success of the reaction. Sodium cyanoborohydride (NaBH₃CN) or sodium triacetoxyborohydride (NaBH(OAc)₃) are preferred over stronger reducing agents like sodium borohydride (NaBH₄).[6][7] This preference is rooted in their chemoselectivity; they are mild enough to reduce the protonated imine intermediate C=N bond

significantly faster than the starting ketone C=O bond, thus preventing the formation of the corresponding alcohol byproduct, 1-(4-chlorophenyl)ethanol.[6]

Workflow for Synthesis and Purification



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Synthesis and Purification Workflow Diagram.

Step-by-Step Experimental Protocol

- **Imine Formation:** To a solution of 4'-chloroacetophenone (1 equivalent) in methanol, add ammonium acetate (5-10 equivalents). Stir the mixture at room temperature for 1-2 hours to facilitate the formation of the imine intermediate.
- **Reduction:** Cool the reaction mixture in an ice bath. Cautiously add sodium cyanoborohydride (NaBH_3CN) (1.5-2.0 equivalents) in small portions. Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction's progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Once the starting material is consumed, carefully quench the reaction by the slow addition of 2M HCl until gas evolution ceases. Basify the mixture to a pH > 10 with aqueous NaOH.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with an organic solvent such as ethyl acetate or dichloromethane (3x).
- **Drying and Concentration:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure to yield the crude product.
- **Purification:** Purify the resulting crude oil by vacuum distillation to obtain 1-(4-Chlorophenyl)ethylamine as a colorless to pale yellow liquid.

Structural Elucidation by Spectroscopic Analysis

Confirming the identity and purity of the synthesized 1-(4-Chlorophenyl)ethylamine is a self-validating step in the protocol. This is achieved through a combination of standard spectroscopic techniques.

Technique	Expected Characteristics
¹ H NMR	~7.3 ppm (m, 4H): Aromatic protons (AA'BB' system).~4.1 ppm (q, 1H): Methine proton (CH) coupled to the methyl and amine protons.~1.5 ppm (s, 2H): Broad singlet for the amine (NH ₂) protons.~1.3 ppm (d, 3H): Doublet for the methyl (CH ₃) protons.
¹³ C NMR	~145 ppm: Quaternary aromatic carbon attached to the ethylamine group.~132 ppm: Quaternary aromatic carbon attached to the chlorine atom.~128 ppm: Aromatic CH carbons.~127 ppm: Aromatic CH carbons.~50 ppm: Methine carbon (CH).~25 ppm: Methyl carbon (CH ₃).
IR Spectroscopy	3300-3400 cm ⁻¹ : Two characteristic N-H stretching bands for a primary amine.2850-3000 cm ⁻¹ : Aliphatic and aromatic C-H stretching.~1600, ~1490 cm ⁻¹ : Aromatic C=C stretching.~1090 cm ⁻¹ : C-N stretching.~820 cm ⁻¹ : C-H out-of-plane bending for a 1,4-disubstituted benzene ring.~750 cm ⁻¹ : C-Cl stretching.

Note: Specific chemical shifts (ppm) and absorption frequencies (cm⁻¹) can vary slightly based on the solvent and concentration. The provided data is based on typical values for structurally similar compounds.[\[8\]](#)

Chemical Reactivity and Applications in Drug Development

1-(4-Chlorophenyl)ethylamine serves as a versatile precursor in multi-step syntheses due to its two primary reactive sites: the nucleophilic primary amine and the substituted aromatic ring.

Reactivity Profile

- **Amine Group:** The primary amine is a potent nucleophile and a weak base. It readily undergoes N-alkylation, N-acylation, and condensation reactions with carbonyl compounds to form imines. Its reactivity is central to its function as a building block, allowing for the extension of molecular scaffolds. For instance, it can undergo electrophilic cyanation to form derivatives like N-[(1R)-1-(4-Chlorophenyl)ethyl]-cyanamide, showcasing the amine's nucleophilicity.[8]
- **Aromatic Ring:** The chlorophenyl group is relatively stable but can participate in nucleophilic aromatic substitution under harsh conditions or in metal-catalyzed cross-coupling reactions. The chlorine atom is an ortho-, para-directing deactivator for further electrophilic aromatic substitution.

Role as a Chiral Intermediate in Pharmaceuticals

The true value of 1-(4-Chlorophenyl)ethylamine in drug development lies in its chirality. The separate enantiomers, (R)- and (S)-1-(4-Chlorophenyl)ethylamine, are crucial for the synthesis of enantiomerically pure active pharmaceutical ingredients (APIs).[9][10] This is critical because different enantiomers of a drug can have vastly different pharmacological activities and metabolic fates.

This compound is a key intermediate in the synthesis of pharmaceuticals targeting neurological pathways and is also used in the development of psychoactive agents.[2] While not a direct precursor in the most common synthesis, its structural motif is found in important drugs. For example, the related compound 1-(4-chlorophenyl)ethanol is a key intermediate for the antihistamine Cetirizine.[9] Chiral amines like 1-(4-Chlorophenyl)ethylamine are essential for creating the specific stereochemistry required for potent and selective drug action.

Role as a Key Intermediate in Drug Synthesis.

Safety, Handling, and Storage

Due to its hazardous nature, strict adherence to safety protocols is mandatory when handling 1-(4-Chlorophenyl)ethylamine.

GHS Hazard Classification

Pictogram	GHS Code	Hazard Statement
	GHS05	H314: Causes severe skin burns and eye damage.

Source: Aggregated GHS information.

Handling and Storage Protocol

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety goggles, a face shield, and a lab coat. All handling should be performed inside a certified chemical fume hood.[\[11\]](#)
- Handling: Avoid direct contact with skin and eyes. Do not breathe vapors or mist. Ensure adequate ventilation.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.
- Spill & Disposal: In case of a spill, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for chemical waste. Dispose of waste in accordance with local, state, and federal regulations. Do not allow it to enter the water supply.

References

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